

Application Notes and Protocols for Reactions Involving 2-Chloro-6-methylnicotinonitrile

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Compound of Interest

Compound Name: 2-Chloro-6-methylnicotinonitrile

Cat. No.: B046695

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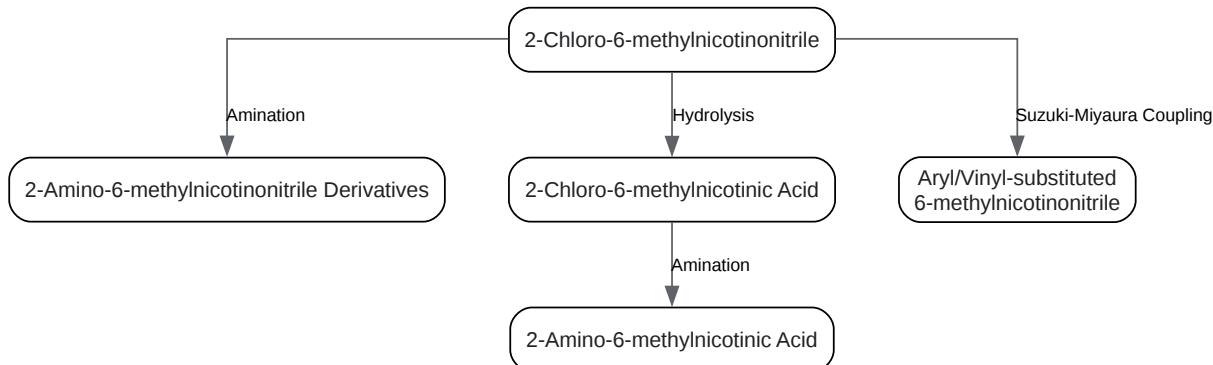
For Researchers, Scientists, and Drug Development Professionals

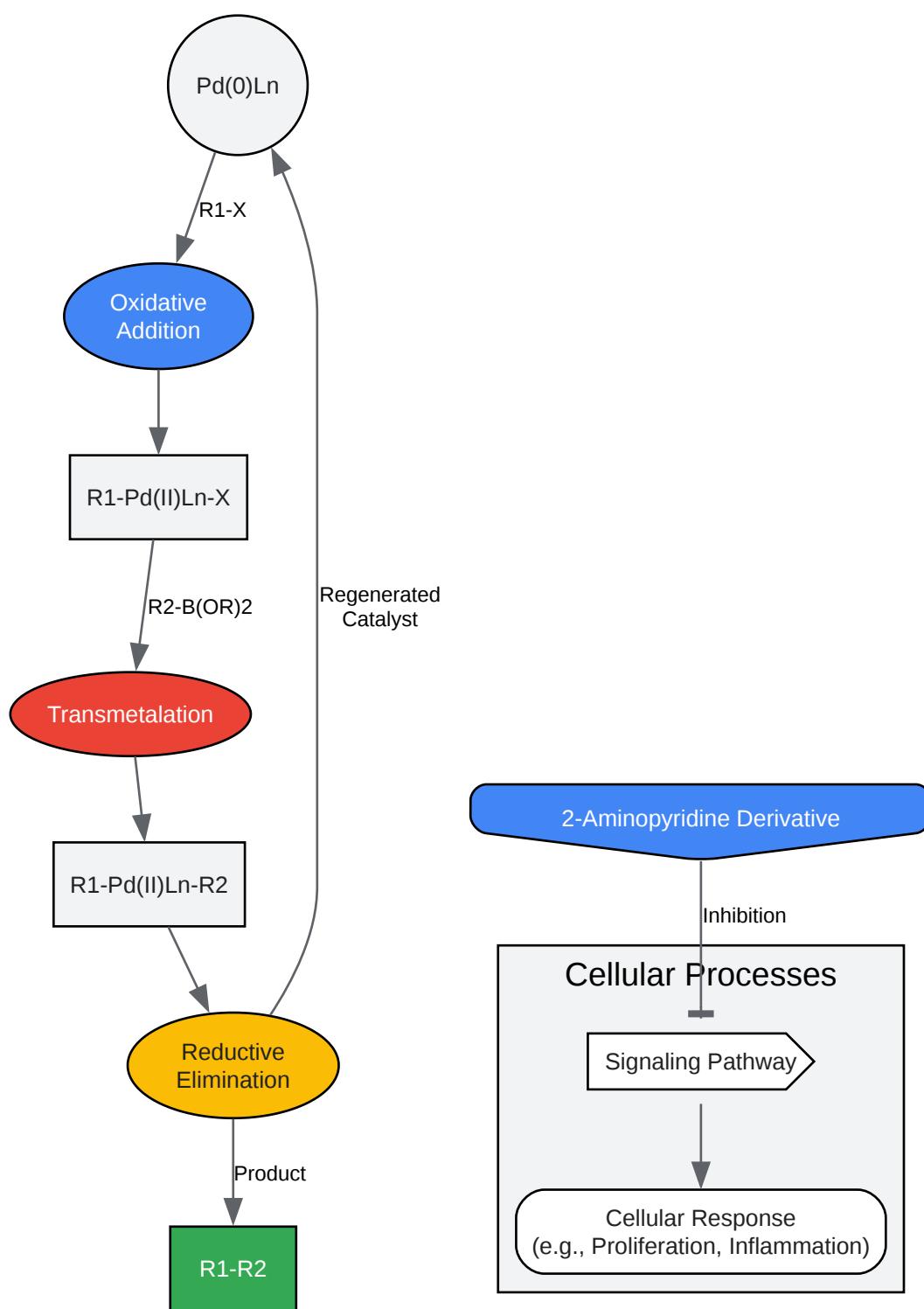
These application notes provide a comprehensive overview of the experimental setup for key chemical reactions involving **2-Chloro-6-methylnicotinonitrile**. This versatile building block is a valuable precursor in the synthesis of various heterocyclic compounds, particularly derivatives of 2-aminopyridine, which are of significant interest in medicinal chemistry and drug discovery. The protocols detailed below cover amination, hydrolysis, and palladium-catalyzed cross-coupling reactions.

I. Chemical Transformations of 2-Chloro-6-methylnicotinonitrile

2-Chloro-6-methylnicotinonitrile serves as a key intermediate for the synthesis of a variety of functionalized pyridine derivatives. The primary reaction pathways include nucleophilic substitution of the chloro group and hydrolysis of the nitrile group.

Logical Relationship of Synthetic Pathways





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